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Compound of Interest

Compound Name: *mono-Benzyl malonate*

Cat. No.: B149511

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **mono-benzyl malonate** in common organic solvents. As a key intermediate in the synthesis of various pharmaceutical compounds and complex organic molecules, understanding its solubility is paramount for process development, purification, and formulation.^[1] This document synthesizes theoretical principles with practical experimental methodologies to offer researchers, scientists, and drug development professionals a thorough understanding of the factors governing the solubility of this important dicarboxylic acid monoester. While extensive quantitative solubility data for **mono-benzyl malonate** across a wide array of organic solvents is not broadly published, this guide establishes a framework for solubility prediction and determination.

Introduction: Physicochemical Properties of Mono-benzyl Malonate

Mono-benzyl malonate (also known as 3-(benzyloxy)-3-oxopropanoic acid) is a solid, crystalline compound with a melting point in the range of 47-51 °C.^[2] Its molecular structure, featuring both a polar carboxylic acid group and a larger, less polar benzyl ester group, dictates its solubility behavior. The interplay between these two functional groups results in a nuanced solubility profile that is highly dependent on the properties of the solvent.

Key Physicochemical Properties:

- Molecular Formula: C₁₀H₁₀O₄[\[1\]](#)
- Molecular Weight: 194.18 g/mol [\[1\]](#)
- Appearance: White to off-white powder or crystalline powder[\[1\]](#)
- Melting Point: 47-51 °C[\[2\]](#)
- pKa: Predicted to be around 2.82[\[1\]](#)

The presence of a free carboxylic acid group allows for hydrogen bonding and potential deprotonation in basic media, while the benzyl group contributes to van der Waals interactions and potential π-π stacking. The balance of these intermolecular forces is a critical determinant of solubility.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Theoretical Framework for Solubility

The principle of "like dissolves like" is a fundamental concept in predicting solubility.[\[6\]](#) This principle suggests that substances with similar intermolecular forces are more likely to be soluble in one another. For **mono-benzyl malonate**, this means its solubility will be influenced by a solvent's polarity, hydrogen bonding capability, and dispersion forces.

Hansen Solubility Parameters (HSP)

A more quantitative approach to predicting solubility involves the use of Hansen Solubility Parameters (HSP).[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) HSP theory decomposes the total cohesive energy of a substance into three components:

- δ_d : Dispersion forces
- δ_p : Polar forces
- δ_h : Hydrogen bonding forces

A solute is predicted to be soluble in a solvent when their respective Hansen Solubility Parameters are similar. While the specific HSP values for **mono-benzyl malonate** are not readily available in the literature, they can be estimated using group contribution methods.[\[7\]](#)[\[10\]](#) This theoretical framework provides a powerful tool for solvent screening and selection.

Solubility of Mono-benzyl Malonate in Common Organic Solvents: A Qualitative and Predictive Overview

Based on its structure and general principles of solubility for dicarboxylic acid monoesters, the following table summarizes the expected and reported solubility of **mono-benzyl malonate** in various classes of organic solvents.^{[3][4][5]}

Solvent Class	Examples	Predicted Solubility	Rationale
Protic Polar Solvents	Methanol, Ethanol, Isopropanol	Slightly Soluble to Soluble	<p>The carboxylic acid group can hydrogen bond with the hydroxyl group of the alcohol.</p> <p>The benzyl group may limit high solubility.</p> <p>Methanol is reported as a solvent in which it is slightly soluble.[1]</p>
Aprotic Polar Solvents	Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Acetonitrile	Slightly Soluble to Soluble	<p>These solvents can accept hydrogen bonds from the carboxylic acid group and have strong dipole moments that can interact with the polar ester group.</p> <p>DMSO is reported as a solvent in which it is slightly soluble.[1]</p>
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Slightly Soluble	<p>Ethers are moderate polarity and can act as hydrogen bond acceptors. The nonpolar alkyl/aryl groups may limit solubility.</p>
Ketones	Acetone, Methyl Ethyl Ketone (MEK)	Slightly Soluble to Soluble	<p>The carbonyl group of the ketone can act as a hydrogen bond acceptor.</p>
Esters	Ethyl Acetate	Slightly Soluble	<p>Similar ester functionality may promote some</p>

			solubility, but the overall polarity match will be crucial.
Halogenated Solvents	Dichloromethane (DCM), Chloroform	Slightly Soluble	These solvents have moderate polarity. Chloroform is reported as a solvent in which it is slightly soluble. [1]
Aromatic Hydrocarbons	Toluene, Benzene	Slightly Soluble to Insoluble	The benzyl group of mono-benzyl malonate may have favorable interactions with aromatic solvents, but the polar carboxylic acid group will significantly hinder solubility.
Aliphatic Hydrocarbons	Hexane, Heptane	Insoluble	The high polarity of the carboxylic acid group makes it incompatible with nonpolar aliphatic hydrocarbons.

Experimental Determination of Solubility

To obtain precise quantitative solubility data, experimental determination is essential. The following section outlines a robust, step-by-step protocol for determining the solubility of **mono-benzyl malonate** in a given organic solvent using the gravimetric method.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, separating a known volume of the supernatant, evaporating the solvent, and weighing the remaining solute.

Materials and Equipment:

- **Mono-benzyl malonate** (high purity)
- Solvent of interest (analytical grade)
- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., 0.45 μ m PTFE)
- Glass syringes
- Pre-weighed glass vials for evaporation
- Drying oven or vacuum oven

Protocol:

- Preparation of Saturated Solution:
 - Add an excess amount of **mono-benzyl malonate** to a vial containing a known volume of the solvent at a specific temperature. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial and place it in a temperature-controlled shaker or water bath.
 - Agitate the mixture for a sufficient time to reach equilibrium (typically 24-48 hours).
- Sample Withdrawal and Filtration:
 - Allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) glass syringe.

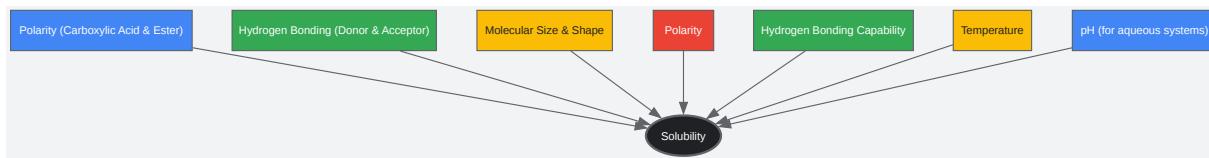
- Immediately attach a syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed evaporation vial. Record the exact volume transferred.
- Solvent Evaporation:
 - Place the vial containing the saturated solution in a drying oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the **mono-benzyl malonate**. A temperature below its melting point is recommended.
 - Continue drying until a constant weight of the residue is achieved.
- Calculation of Solubility:
 - Weigh the vial containing the dried **mono-benzyl malonate**.
 - Calculate the mass of the dissolved solute by subtracting the initial weight of the empty vial.
 - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

Self-Validation:

- Repeat the experiment at least in triplicate to ensure the reproducibility of the results.
- Analyze the solid residue by techniques like melting point determination or HPLC to confirm that no degradation or polymorphism has occurred during the experiment.

Factors Influencing Solubility

The solubility of **mono-benzyl malonate** is a multifactorial property. Understanding these factors is key to manipulating and controlling its dissolution.

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Caption: Factors influencing the solubility of **mono-benzyl malonate**.

Conclusion

While specific quantitative solubility data for **mono-benzyl malonate** remains scarce in publicly available literature, a strong predictive understanding can be achieved through the application of fundamental solubility principles and theoretical frameworks like Hansen Solubility Parameters. This guide has provided a comprehensive overview of the expected solubility of **mono-benzyl malonate** in a variety of common organic solvents, grounded in its physicochemical properties. Furthermore, a detailed, self-validating experimental protocol has been presented to enable researchers to accurately determine solubility in their specific solvent systems. This knowledge is critical for the effective use of **mono-benzyl malonate** in research and development, particularly in the pharmaceutical and chemical synthesis industries.

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